

Stability and Storage of 4-(Methoxymethyl)aniline: A Technical Guide

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Compound of Interest

Compound Name: 4-(Methoxymethyl)aniline

Cat. No.: B1590958

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This guide provides an in-depth analysis of the stability and optimal storage conditions for **4-(methoxymethyl)aniline** (CAS RN: 80936-82-9). Designed for researchers, scientists, and professionals in drug development, this document synthesizes chemical principles with practical, field-proven insights to ensure the integrity and longevity of this valuable research chemical.

Chemical Profile and Significance

4-(Methoxymethyl)aniline is a substituted aniline derivative featuring a methoxymethyl group at the para position of the benzene ring. This unique structure, combining a primary aromatic amine and a benzylic ether, makes it a versatile intermediate in organic synthesis, particularly in the development of novel pharmaceutical compounds and other specialty chemicals. The presence of both the reactive aniline moiety and the benzylic ether linkage dictates its specific stability characteristics and handling requirements.

Table 1: Physicochemical Properties of **4-(Methoxymethyl)aniline**

Property	Value	Source
CAS Number	80936-82-9	[1]
Molecular Formula	C ₈ H ₁₁ NO	[1]
Molecular Weight	137.18 g/mol	[1]
Appearance	Solid	[2]
Melting Point	38-39°C	[2]
Boiling Point	224.9°C at 760 mmHg	[2]
Storage Temperature	2-8°C	[2]

Understanding the Chemical Stability of 4-(Methoxymethyl)aniline

The stability of **4-(methoxymethyl)aniline** is primarily influenced by its two key functional groups: the aniline ring and the benzylic methoxymethyl group. Understanding the inherent reactivity of these groups is crucial for predicting and preventing degradation.

The Aniline Moiety: Susceptibility to Oxidation

Anilines, in general, are susceptible to oxidation, a process that can be initiated by exposure to air (oxygen) and light.^[3] This oxidation can lead to the formation of colored impurities, such as nitroso, nitro, and polymeric compounds, which can significantly impact the purity and reactivity of the material. The amino group is readily oxidized, which can lead to a discoloration of the compound, often turning from a colorless or pale yellow solid to a darker brown or reddish hue.

The Benzylic Ether Linkage: A Point of Potential Cleavage

The methoxymethyl group is a benzylic ether. Benzylic ethers are known to be susceptible to oxidative cleavage, which can be promoted by strong oxidizing agents.^{[4][5]} This cleavage would likely yield 4-aminobenzaldehyde and methanol as primary degradation products. While this degradation pathway is less likely under standard storage conditions compared to the

oxidation of the aniline ring, it is a critical consideration when the compound is subjected to harsh chemical environments or elevated temperatures.

Incompatible Materials and Conditions

Based on the chemistry of anilines and benzylic ethers, the following materials and conditions should be avoided to ensure the stability of **4-(methoxymethyl)aniline**:

- Strong Oxidizing Agents: Reagents like peroxides, permanganates, and dichromates can aggressively degrade the molecule at both the aniline and benzylic ether sites.
- Strong Acids: While anilines form salts with acids, strong acids can also catalyze other reactions and should be handled with care.
- Exposure to Light: UV radiation can provide the energy to initiate oxidative degradation pathways.^[3]
- Exposure to Air: The oxygen in the air is a primary oxidant for the aniline group.^[3]
- Elevated Temperatures: Heat can accelerate the rate of all degradation reactions.

Recommended Storage and Handling Protocols

To maintain the purity and stability of **4-(methoxymethyl)aniline**, a multi-faceted approach to storage and handling is essential. The following protocols are based on a combination of supplier recommendations and established best practices for air- and light-sensitive compounds.

Optimal Storage Conditions

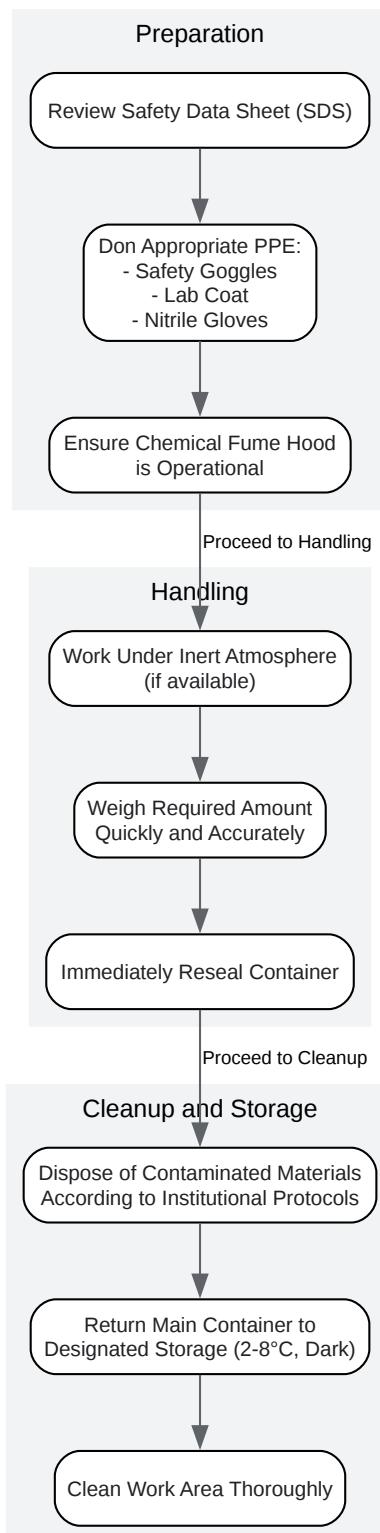
Table 2: Recommended Storage Conditions for **4-(Methoxymethyl)aniline**

Parameter	Recommendation	Rationale
Temperature	2-8°C	To slow down the rate of potential degradation reactions.
Atmosphere	Under an inert atmosphere (e.g., Argon or Nitrogen)	To prevent oxidation of the sensitive aniline group. [6]
Light	Protect from light (store in an amber vial or in the dark)	To prevent light-catalyzed degradation. [2]
Container	Tightly sealed, appropriate chemical-resistant container	To prevent exposure to air and moisture.

Safe Handling Workflow

The following diagram outlines a logical workflow for the safe handling of **4-(methoxymethyl)aniline** in a laboratory setting. This protocol is designed to minimize exposure and prevent degradation.

Workflow for Handling 4-(Methoxymethyl)aniline

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Caption: A logical workflow for the safe handling of **4-(Methoxymethyl)aniline**.

Analytical Methods for Purity and Stability Assessment

Regular assessment of the purity of **4-(methoxymethyl)aniline** is crucial, especially for long-term storage or when used in sensitive applications. While a specific, validated stability-indicating method for this compound is not readily available in the literature, methods for similar aniline derivatives can be adapted.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for assessing the purity of volatile and semi-volatile compounds like **4-(methoxymethyl)aniline**.^[7] A general protocol for the purity analysis of a substituted aniline is provided below. This method would require optimization and validation for **4-(methoxymethyl)aniline**.

Experimental Protocol: GC-MS Purity Assessment (General Method)

- Sample Preparation:
 - Accurately weigh approximately 10 mg of the **4-(methoxymethyl)aniline** sample.
 - Dissolve the sample in 10 mL of a suitable solvent, such as dichloromethane or ethyl acetate.
 - If quantitative analysis is required, prepare a series of calibration standards of a known pure reference standard of **4-(methoxymethyl)aniline**.
- GC-MS Conditions (Starting Point):
 - GC Column: A non-polar column, such as a DB-5ms or equivalent (30 m x 0.25 mm, 0.25 µm film thickness), is a good starting point.
 - Injector Temperature: 250°C
 - Oven Program:
 - Initial temperature: 80°C, hold for 2 minutes.

- Ramp: 10°C/min to 280°C.
- Hold at 280°C for 5 minutes.
- Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- MS Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Scan Range: m/z 40-400.
- Data Analysis:
 - The purity is determined by the area percentage of the main peak corresponding to **4-(methoxymethyl)aniline**.
 - The mass spectrum of the main peak should be compared to a reference spectrum to confirm its identity.
 - Minor peaks can be tentatively identified by their mass spectra to understand potential impurities or degradation products.

High-Performance Liquid Chromatography (HPLC)

Reverse-phase HPLC with UV detection is another excellent method for purity and stability-indicating analysis.^{[8][9]} A stability-indicating method is designed to separate the active pharmaceutical ingredient (API) from its degradation products.

Experimental Protocol: HPLC Purity Assessment (General Method)

- Sample Preparation:
 - Prepare a stock solution of **4-(methoxymethyl)aniline** in a suitable diluent (e.g., acetonitrile/water mixture) at a concentration of approximately 1 mg/mL.
 - For analysis, dilute the stock solution to a working concentration of about 0.1 mg/mL.
- HPLC Conditions (Starting Point):

- Column: C18 column (e.g., 4.6 x 150 mm, 5 µm).
- Mobile Phase: A gradient elution is recommended to separate potential impurities with different polarities.
 - Mobile Phase A: 0.1% Formic acid in water.
 - Mobile Phase B: 0.1% Formic acid in acetonitrile.
- Gradient Program:
 - Start with a low percentage of Mobile Phase B (e.g., 10%) and gradually increase to a high percentage (e.g., 90%) over 20-30 minutes.
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30°C.
- Detection: UV at a suitable wavelength (e.g., 254 nm).

- Forced Degradation Studies (for method validation):
 - To validate the method as "stability-indicating," the drug substance is subjected to stress conditions (acidic, basic, oxidative, thermal, and photolytic) to generate degradation products.
 - The HPLC method must demonstrate the ability to separate the main peak of **4-(methoxymethyl)aniline** from all the degradation product peaks.

Conclusion

The stability of **4-(methoxymethyl)aniline** is intrinsically linked to the chemical nature of its aniline and benzylic ether functional groups. By understanding its susceptibility to oxidation and potential for cleavage, and by implementing stringent storage and handling protocols, researchers can ensure the long-term integrity of this valuable compound. The recommended storage at 2-8°C, under an inert atmosphere, and protected from light, combined with careful handling in a well-ventilated fume hood, are paramount. For critical applications, the purity of **4-(methoxymethyl)aniline** is crucial.

(methoxymethyl)aniline should be periodically assessed using appropriate analytical techniques such as GC-MS or a validated stability-indicating HPLC method.

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References

- 1. 4-(Methoxymethyl)aniline | C8H11NO | CID 15212002 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 80936-82-9[4-(Methoxymethyl)aniline 97%]- Jizhi Biochemical [acmec.com.cn]
- 3. lanxess.com [lanxess.com]
- 4. Oxidative Cleavage of Benzylic and Related Ethers, Using an Oxoammonium Salt [organic-chemistry.org]
- 5. Benzyl Ethers [organic-chemistry.org]
- 6. ipo.rutgers.edu [ipo.rutgers.edu]
- 7. benchchem.com [benchchem.com]
- 8. chromatographyonline.com [chromatographyonline.com]
- 9. Separation of 4-Methoxyaniline on Newcrom R1 HPLC column | SIELC Technologies [sielc.com]
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